An In-depth Technical Guide to 2-Iodoterephthalic Acid: Structure, Synthesis, and Applications

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Compound of Interest

Compound Name:	*2-iodoterephthalic Acid*
CAS No.:	*1829-22-7*
Cat. No.:	*B154785*

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This guide provides a comprehensive technical overview of **2-iodoterephthalic acid**, a versatile building block in modern chemical research. It is intended for researchers, scientists, and professionals in drug development and materials science who seek a deeper understanding of this compound's properties and applications.

Introduction: The Strategic Importance of 2-Iodoterephthalic Acid

2-Iodoterephthalic acid (IUPAC name: 2-iodo-1,4-benzenedicarboxylic acid) is an aromatic dicarboxylic acid that has garnered significant interest in various scientific fields.[1][2] Its molecular architecture, featuring a terephthalic acid backbone substituted with an iodine atom at the 2-position, provides a unique combination of reactive sites.[1] The two carboxylic acid groups offer opportunities for esterification, amidation, and coordination with metal ions, while the iodine atom serves as a handle for a wide range of organic transformations, including cross-coupling reactions.[1][3] This dual functionality makes it a valuable intermediate in the synthesis of complex molecules, polymers, and advanced materials.[1]

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Molecular Structure and Physicochemical Properties

The fundamental characteristics of **2-iodoterephthalic acid** are summarized below, providing a foundational understanding of its behavior in chemical systems.

Molecular Structure

The structure of **2-iodoterephthalic acid** is defined by a benzene ring with two carboxylic acid groups at positions 1 and 4, and an iodine atom at position 2. This substitution pattern leads to a sterically hindered environment around one of the carboxylic acid groups, which can influence its reactivity.

Molecular Diagram:

Caption: Molecular structure of **2-iodoterephthalic acid**.

Physicochemical Data

A summary of key physicochemical properties is presented in the table below. These values are essential for designing experimental conditions, predicting solubility, and ensuring safe handling.

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Property	Value	Source
Molecular Formula	$C_8H_5IO_4$	[1][4]
Molecular Weight	292.03 g/mol	[4]
CAS Number	1829-22-7	[4]
Appearance	White to off-white solid	[1]
InChI Key	LUZKKRPROWYBLR-UHFFFAOYSA-N	[1][4]
SMILES	C1=CC(=C(C=C1C(=O)O)I)C(=O)O	[4]
Purity	Typically >95%	[5]
Storage	Keep in a dark place, sealed in dry, room temperature conditions.	[6]

Synthesis and Purification

The synthesis of **2-iodoterephthalic acid** is a critical aspect of its utility. Understanding the established synthetic routes and purification protocols is paramount for obtaining high-purity material for research and development.

Synthetic Routes

Two primary methods are documented for the synthesis of **2-iodoterephthalic acid**.[3]

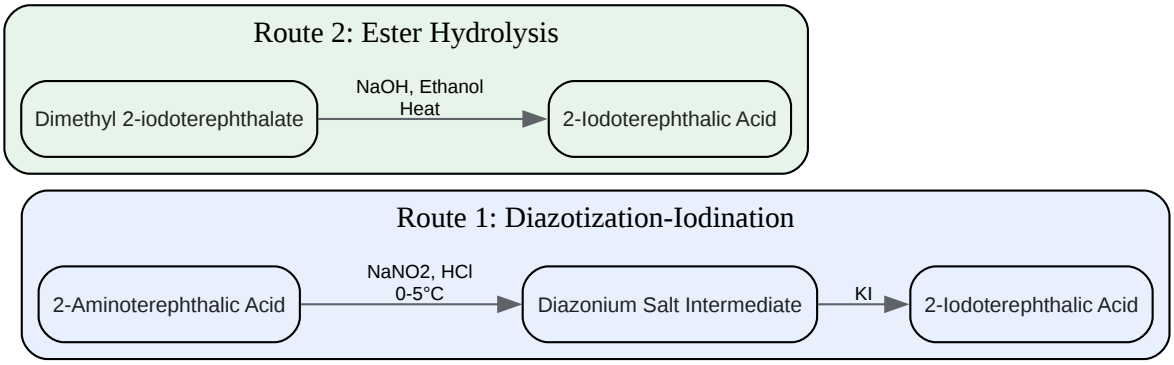
- Route 1: From 2-aminoterephthalic acid. This is the most widely reported method and involves a two-step diazotization-iodination sequence.[3]
    - Diazotization: 2-aminoterephthalic acid is treated with sodium nitrite ($NaNO_2$) in the presence of a strong acid, such as hydrochloric acid (HCl), at low temperatures (0–5°C) to form a diazonium salt intermediate.[3] Precise temperature control is crucial to prevent the decomposition of the unstable diazonium species.[3]

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- Iodination: The diazonium salt is then reacted with a source of iodide, typically potassium iodide (KI), to yield **2-iodoterephthalic acid**.[3] This method can achieve yields of approximately 87%.[3]

- Route 2: Hydrolysis of dimethyl 2-iodoterephthalate. This route involves the hydrolysis of the corresponding diester under alkaline conditions, for example, using sodium hydroxide in ethanol.[3] It offers a higher yield of around 96% and avoids the use of potentially hazardous diazonium intermediates.[3] However, careful monitoring of the reaction pH is necessary to prevent unwanted side reactions.[3]

Synthesis Workflow Diagram:



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Sources

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Iodoterephthalic Acid: Structure, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b154785/docs#an-in-depth-technical-guide-to-2-iodoterephthalic-acid-structure-synthesis-and-applications]

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